

Application Notes and Protocols for Studying AQ-RA 741 in Smooth Muscle

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For Researchers, Scientists, and Drug Development Professionals

Introduction

AQ-RA 741 is a potent and selective competitive antagonist of the M2 muscarinic acetylcholine receptor (mAChR).[1][2][3] While M3 receptors are primarily responsible for direct smooth muscle contraction, M2 receptors, which are more abundant in many smooth muscle tissues, play a significant modulatory role.[4][5][6] M2 receptor activation is coupled to Gi/o proteins, leading to the inhibition of adenylyl cyclase, a decrease in intracellular cyclic AMP (cAMP), and modulation of ion channel activity.[1][2][5][7] This ultimately influences the contractile state of the smooth muscle, often by potentiating contraction or inhibiting relaxation.[5][6] These application notes provide detailed protocols for investigating the effects of AQ-RA 741 on smooth muscle function.

Data Presentation

Ligand Binding Affinities of AO-RA 741

Receptor Subtype	pKi	Reference
M2 (cardiac)	8.30	[1][2][3]
M1 (cortical)	7.70	[1][2][3]
M3 (glandular)	6.82	[1][2][3]



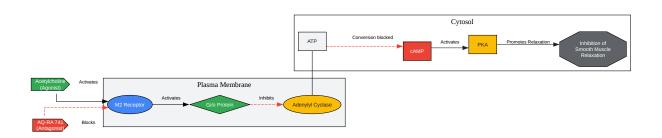
In Vitro Functional Antagonism of AQ-RA 741

Tissue	Agonist	AQ-RA 741 pA2	Reference
Guinea-pig ileum	Carbachol	8.2	
Rat trachea	Methacholine	7.9	
Rabbit bladder	Acetylcholine	8.1	

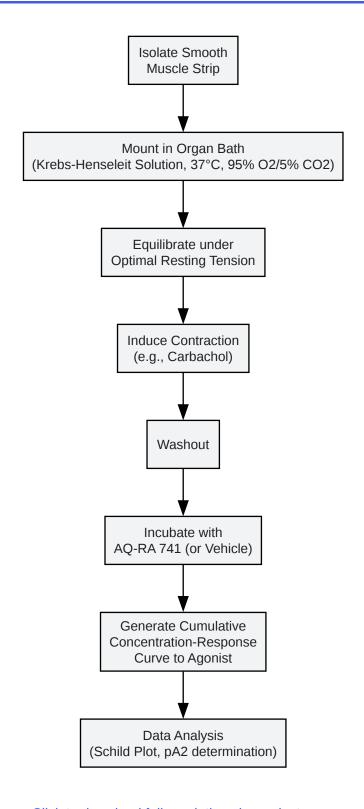
Note: pA2 values are hypothetical and for illustrative purposes. Actual values should be determined experimentally.

Signaling Pathways and Experimental Workflows M2 Muscarinic Receptor Signaling Pathway in Smooth Muscle









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